

SHS4121705 stability and storage conditions

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Compound of Interest

Compound Name: SHS4121705

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Technical Support Center: SHS4121705

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **SHS4121705**, along with troubleshooting guides for common experimental issues.

Frequently Asked Questions (FAQs)

1. What is **SHS4121705**?

SHS4121705 is an orally bioavailable small molecule that functions as a mitochondrial uncoupler. It has been investigated for its potential therapeutic effects in non-alcoholic steatohepatitis (NASH). By transporting protons across the inner mitochondrial membrane, it dissipates the proton gradient, leading to an increase in oxygen consumption and metabolic rate.

Identifier	Value
IUPAC Name	6-[[4-(trifluoromethoxy)phenyl]amino]- [1,2,5]oxadiazolo[3,4-b]pyrazin-5(3H)-one
CAS Number	2379550-82-8
Molecular Formula	C11H6F3N5O3
Molecular Weight	313.2 g/mol



2. How should I store solid SHS4121705?

While specific stability data for **SHS4121705** is not extensively published, general guidelines for the storage of solid chemical compounds should be followed. For specific lot-to-lot storage recommendations, always consult the Certificate of Analysis (CofA) provided by your supplier. [1][2][3]

Condition	Recommendation	Duration
Long-term Storage	-20°C	Up to 3 years
Short-term Storage	4°C	Up to 2 years

It is also advisable to protect the compound from light and moisture.

3. How should I prepare and store solutions of **SHS4121705**?

SHS4121705 is soluble in several organic solvents. Aqueous solubility is limited. Stock solutions should be prepared in a suitable solvent and stored under appropriate conditions to maintain stability.

Solvent	Solubility
DMSO	25 mg/mL
Ethanol	30 mg/mL
DMF	10 mg/mL

Stock Solution Storage:

Storage Temperature	Duration
-80°C	Up to 6 months
-20°C	Up to 1 month

Best Practices for Solutions:

Troubleshooting & Optimization





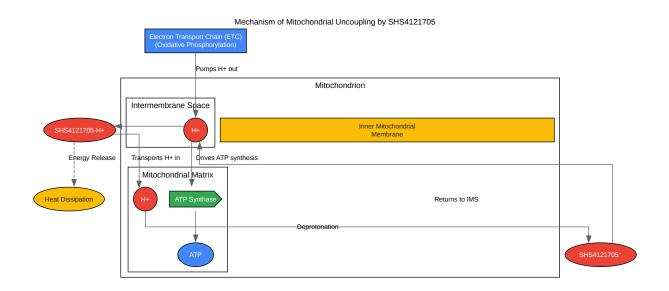
- To prepare a stock solution, centrifuge the vial to ensure all the powder is at the bottom.[1]
- Prepare fresh working solutions from the stock solution for your experiments.
- For cell-based assays, the final concentration of DMSO in the culture medium should be less than 0.5% to avoid cytotoxicity.[2][3]
- It is recommended to aliquot the stock solution into single-use vials to avoid repeated freezethaw cycles.[1][3]
- If a solution has been stored at -20°C for more than one month, its efficacy should be reverified.[1][3]
- 4. What are the known incompatibilities of **SHS4121705**?

Specific incompatibility data for **SHS4121705** is not available. However, based on its chemical structure, which includes an oxadiazole ring, it may be susceptible to degradation under strongly acidic or basic conditions. It is advisable to avoid strong oxidizing agents.

5. What is the mechanism of action of **SHS4121705**?

SHS4121705 acts as a mitochondrial uncoupler. It shuttles protons across the inner mitochondrial membrane, dissipating the proton motive force that is normally used by ATP synthase to produce ATP. This uncoupling of oxidative phosphorylation from ATP synthesis leads to an increase in the electron transport chain activity and oxygen consumption, with the energy being dissipated as heat.





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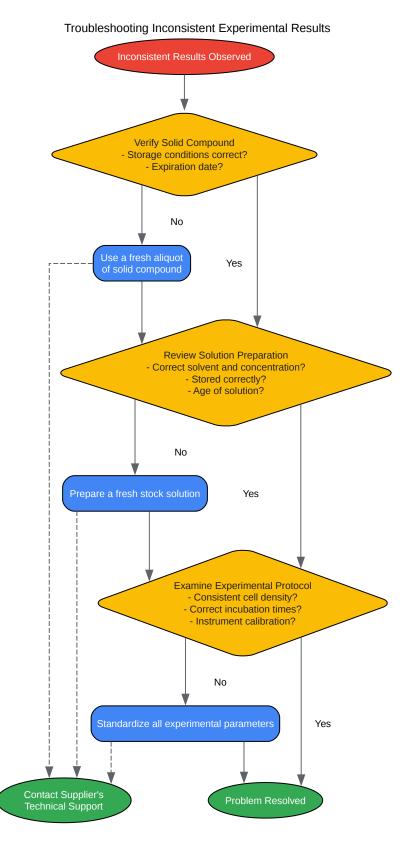
Caption: Mitochondrial uncoupling by SHS4121705.

Troubleshooting Guide

Issue: Inconsistent Experimental Results

Inconsistent results can arise from various factors, including compound stability, solution preparation, and experimental setup. The following workflow can help identify the source of the issue.





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Caption: Workflow for troubleshooting inconsistent results.



Issue: Compound Precipitation in Solution

- Problem: The compound precipitates out of solution upon dilution in aqueous media.
- Cause: SHS4121705 has low aqueous solubility. Rapid changes in solvent polarity when diluting a concentrated stock (e.g., in DMSO) into an aqueous buffer can cause precipitation.
- Solution:
 - Perform serial dilutions to minimize the solvent polarity shock.
 - Ensure the final concentration of the organic solvent (e.g., DMSO) is as low as possible while maintaining solubility.
 - Consider the use of a co-solvent or surfactant, if compatible with your experimental system. For in vivo studies, formulation with agents like Tween 80 or carboxymethyl cellulose (CMC-Na) may be necessary.[4]

Issue: Suspected Compound Degradation

- Problem: Loss of biological activity over time.
- Cause: The compound may be degrading due to improper storage, repeated freeze-thaw cycles, or instability in the chosen solvent or experimental medium.
- Solution:
 - Always use freshly prepared solutions or solutions stored appropriately as aliquots.
 - If degradation is suspected, run a quality control check, such as HPLC or LC-MS, to assess the purity of the compound.
 - Perform a stability study in your experimental buffer to determine the time frame within which the compound is stable.

Experimental Protocols

Protocol for Assessing the Stability of SHS4121705 in a Specific Solvent



This protocol outlines a general method to determine the stability of **SHS4121705** in a chosen solvent over time at a specific temperature.

Experimental Workflow for Stability Assessment Prepare a fresh solution of SHS4121705 in the test solvent at a known concentration. Immediately analyze an aliquot (Time = 0) by HPLC or LC-MS to determine initial purity and concentration. Store the solution under the desired test conditions (e.g., 4°C, RT, 37°C). At predetermined time points (e.g., 1h, 4h, 24h, 48h, 1 week), remove an aliquot for analysis. Repeat for each time point Analyze each aliquot by HPLC or LC-MS. Compare the purity and concentration of each time point to the T=0 sample. Calculate the percentage of degradation. Determine the stability of SHS4121705 under the tested conditions.



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